

The Antiviral Spectrum of Cidofovir Sodium: A Technical Guide

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Compound of Interest

Compound Name: Cidofovir Sodium

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Introduction

Cidofovir Sodium, an acyclic nucleoside phosphonate, is a potent antiviral agent with a broad spectrum of activity against a variety of DNA viruses.[1][2][3][4] Initially approved for the treatment of cytomegalovirus (CMV) retinitis in AIDS patients, its clinical utility and research applications have expanded to encompass other significant viral pathogens.[5] This technical guide provides an in-depth overview of the antiviral spectrum of Cidofovir, its mechanism of action, quantitative efficacy data, detailed experimental protocols for its evaluation, and known mechanisms of viral resistance.

Mechanism of Action

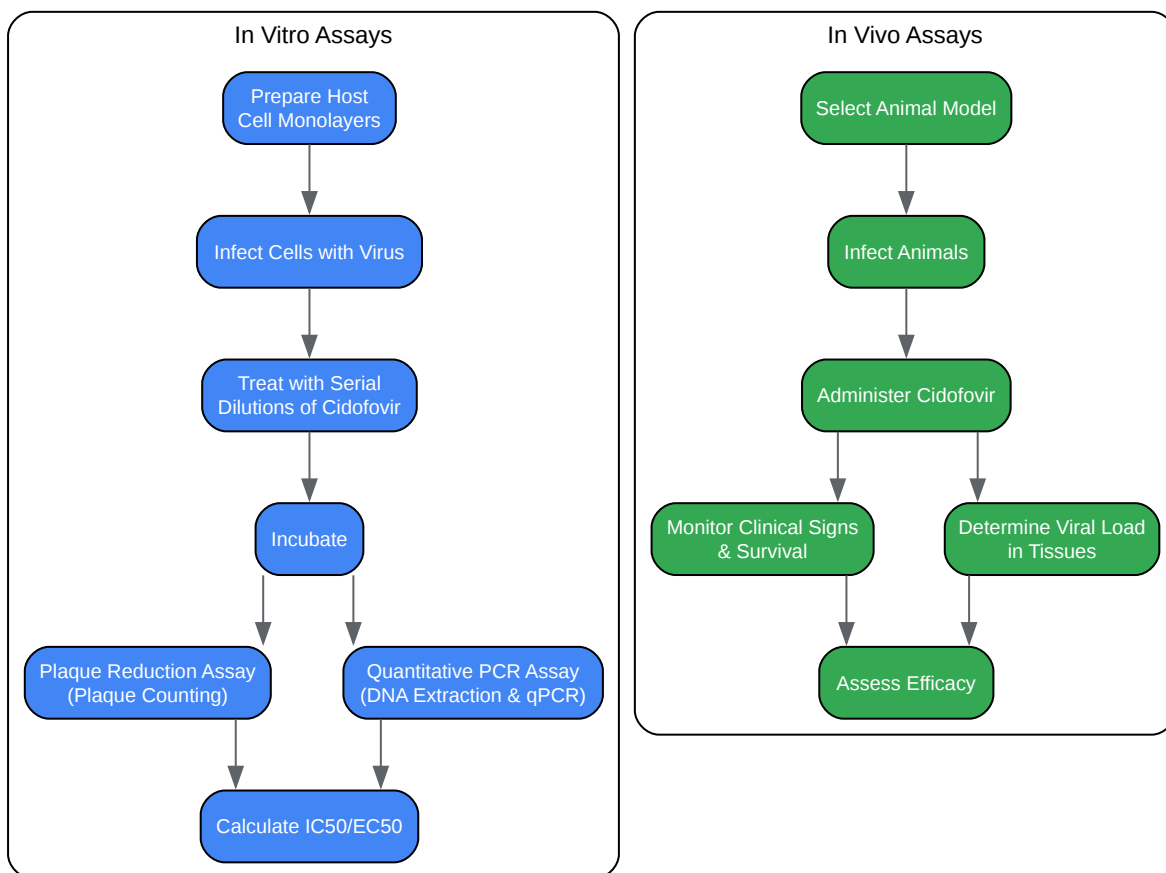
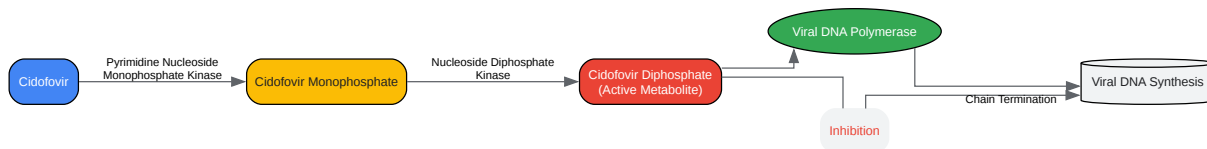
Cidofovir exerts its antiviral effect through a multi-step intracellular process that ultimately targets and inhibits viral DNA synthesis. As a phosphonate nucleotide analog, it bypasses the initial virus-specific phosphorylation step required by many other nucleoside analogs, such as acyclovir.[3] This contributes to its broad spectrum of activity.

The key steps in its mechanism of action are:

- **Cellular Uptake:** Cidofovir enters host cells.

- **Phosphorylation to the Active Metabolite:** Once inside the cell, Cidofovir is phosphorylated by host cell enzymes to its active diphosphate form, cidofovir diphosphate. This two-step phosphorylation is catalyzed by cellular kinases. The first phosphorylation to cidofovir monophosphate is carried out by pyrimidine nucleoside monophosphate kinase. The subsequent phosphorylation to the active cidofovir diphosphate is catalyzed by nucleoside diphosphate kinase.
- **Inhibition of Viral DNA Polymerase:** Cidofovir diphosphate acts as a competitive inhibitor of viral DNA polymerases, competing with the natural substrate, deoxycytidine triphosphate (dCTP).
- **Incorporation into Viral DNA and Chain Termination:** Cidofovir diphosphate can be incorporated into the growing viral DNA chain. The incorporation of cidofovir disrupts the normal elongation of the DNA strand, leading to premature chain termination and the cessation of viral replication.^[6]

The selectivity of Cidofovir is attributed to its higher affinity for viral DNA polymerases compared to human cellular DNA polymerases.



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